

PB118 solubility in aqueous buffers for cell culture

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Compound of Interest

Compound Name: PB118

Cat. No.: B15137978

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Technical Support Center: PB118

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on the solubility and use of **PB118**, a potent and selective Histone Deacetylase 6 (HDAC6) inhibitor, in aqueous buffers for cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is **PB118**?

A1: **PB118** is a potent and selective inhibitor of Histone Deacetylase 6 (HDAC6) with an IC₅₀ of 5.6 nM. It exhibits over 1000-fold selectivity for HDAC6 over HDAC1. Its chemical formula is C₁₈H₁₉FN₂O₂, and its molecular weight is 314.36 g/mol. **PB118** is being investigated for its therapeutic potential in neurodegenerative diseases, such as Alzheimer's disease.

Q2: What is the solubility of **PB118**?

A2: **PB118** is readily soluble in dimethyl sulfoxide (DMSO) at a concentration of 10 mM. However, it is a lipophilic compound, as indicated by its logD_{7.4} value of 3.4, which suggests low solubility in aqueous solutions.

Q3: How should I prepare **PB118** for cell culture experiments?

A3: Due to its low aqueous solubility, **PB118** should first be dissolved in DMSO to create a concentrated stock solution (e.g., 10 mM). This stock solution can then be serially diluted in your aqueous cell culture medium to the desired final working concentration. It is crucial to ensure the final DMSO concentration in the culture medium is not toxic to your cells, typically below 0.5%.

Q4: What are the recommended storage conditions for **PB118** solutions?

A4: **PB118** powder should be stored at -20°C. Stock solutions in DMSO can be stored at -20°C for up to six months. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.

Quantitative Data Summary

Property	Value
Molecular Formula	C18H19FN2O2
Molecular Weight	314.36 g/mol
Solubility in DMSO	10 mM
logD7.4	3.4
IC50 for HDAC6	5.6 nM

Experimental Protocols

Preparation of a 10 mM PB118 Stock Solution in DMSO

Materials:

- **PB118** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Procedure:

- Calculate the mass of **PB118** required to prepare the desired volume of a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.1436 mg of **PB118** (Mass = Molarity x Volume x Molecular Weight = 0.01 mol/L x 0.001 L x 314.36 g/mol = 0.0031436 g).
- Weigh the calculated amount of **PB118** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the **PB118** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Store the 10 mM stock solution in aliquots at -20°C.

Preparation of a Working Solution in Cell Culture Medium

Materials:

- 10 mM **PB118** stock solution in DMSO
- Sterile aqueous cell culture medium (e.g., DMEM, RPMI-1640)

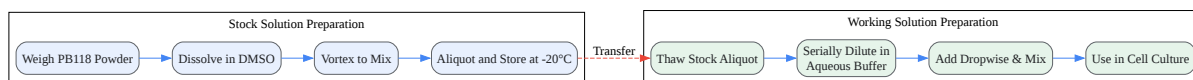
Procedure:

- Thaw an aliquot of the 10 mM **PB118** stock solution at room temperature.
- Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentration.
- Important: When preparing the final working solution, add the **PB118** stock solution dropwise to the cell culture medium while gently vortexing or swirling to ensure rapid mixing and prevent precipitation.
- Ensure the final concentration of DMSO in the cell culture medium is below the toxic level for your specific cell line (typically <0.5%). Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Troubleshooting Guide

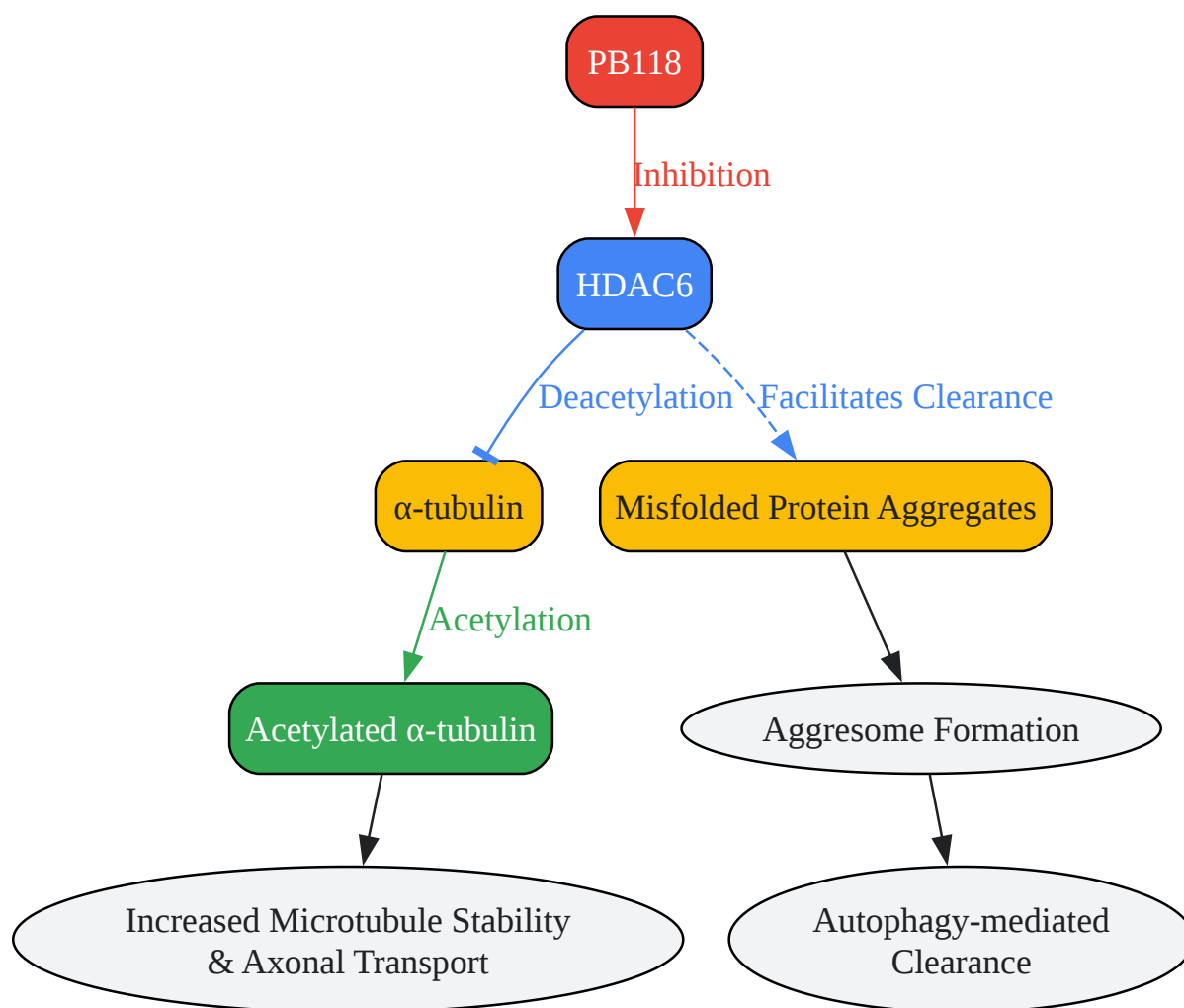
Issue	Possible Cause	Recommendation
Precipitation upon dilution in aqueous buffer	The aqueous solubility limit of PB118 has been exceeded.	- Ensure the final DMSO concentration is sufficient to maintain solubility. - Try a two-step dilution: first dilute the DMSO stock into a smaller volume of medium, then add this intermediate dilution to the final volume. - Consider using a small amount of a non-toxic surfactant like Pluronic F-68 in your final medium, if compatible with your experimental setup.
Cell toxicity observed	The final DMSO concentration is too high for the cells.	- Reduce the final DMSO concentration by using a more concentrated stock solution or by performing additional serial dilutions. - Perform a dose-response curve for DMSO on your specific cell line to determine its toxicity threshold.
Inconsistent experimental results	- Incomplete dissolution of the stock solution. - Degradation of PB118 due to improper storage or multiple freeze-thaw cycles.	- Visually inspect the stock solution to ensure it is fully dissolved before use. - Always use freshly prepared working solutions and avoid repeated freeze-thaw cycles of the stock solution by preparing aliquots.

Visualizations



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Caption: Experimental workflow for preparing **PB118** solutions.



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Caption: Simplified signaling pathway of HDAC6 inhibition by **PB118**.

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